

Personal protective equipment for handling 4-Butylaniline

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Compound of Interest

Compound Name: 4-Butylaniline

Cat. No.: B089568

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Essential Safety and Handling Guide for 4-Butylaniline

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling **4-Butylaniline**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When working with **4-Butylaniline**, a comprehensive suite of personal protective equipment is mandatory to prevent exposure. This includes:

- **Eye and Face Protection:** Chemical splash goggles are required.^{[1][2]} For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:** Appropriate protective gloves, such as neoprene or nitrile rubber, must be worn to prevent skin contact.^{[1][3]} Protective clothing is also necessary to prevent skin exposure.^{[1][4][5]} An acid protection apron can provide an additional layer of safety.^[3]
- **Respiratory Protection:** All handling of **4-Butylaniline** should occur in a well-ventilated area, preferably within a chemical fume hood.^[1] If exposure limits are exceeded or if irritation is

experienced, a NIOSH or European Standard EN 149 approved respirator is necessary.[1][4]

In case of a fire, a self-contained breathing apparatus (SCBA) is required.[1][4][5]

- Footwear: Protective footwear, such as HAZ-MAT boots, should be worn, especially when handling larger quantities or during spill cleanup.[3]

Hazardous Properties of 4-Butylaniline

The following table summarizes the key hazardous properties of **4-Butylaniline**. It is crucial to be aware of these characteristics to handle the substance safely.

Property	Value
Appearance	Clear colorless mobile liquid with an ethereal odor.[6]
Molecular Formula	C ₁₀ H ₁₅ N
Molecular Weight	149.23 g/mol
Boiling Point	138.5°C
Flash Point	101°C (213.8°F) - 107°C (224.6°F)[1][7]
Health Hazards	Toxic if swallowed, in contact with skin, or if inhaled.[2] Causes severe skin burns and eye damage.[4][5] May cause respiratory irritation.[2][4][5]
Environmental Hazards	Very toxic to aquatic life with long lasting effects.[4][5]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-Butylaniline**:

- Handling:
 - Always handle **4-Butylaniline** within a chemical fume hood.[1]

- Avoid direct physical contact with the chemical.[1]
- Do not breathe dust, vapor, mist, or gas.[1]
- Wash hands and any exposed skin thoroughly after handling.[4][5]
- Do not eat, drink, or smoke in areas where **4-Butylaniline** is handled or stored.[4][5]
- Storage:
 - Store in a cool, dry, dark, and well-ventilated place.[1][4][5]
 - Keep containers tightly closed.[1][4][5]
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.
[4][5]
 - Keep away from sources of ignition.[1]

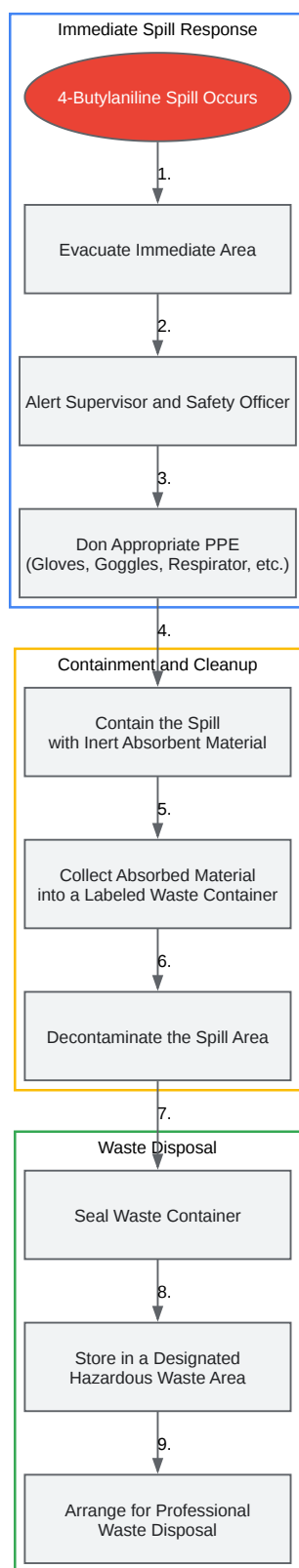
Spill and Disposal Plan

In the event of a spill or for the disposal of **4-Butylaniline** waste, the following procedures must be followed:

- Spill Response:
 - Evacuate: Immediately evacuate personnel from the spill area.
 - Ventilate: Ensure the area is well-ventilated.
 - Contain: Absorb the spill with an inert, non-combustible material such as dry earth, sand, or a commercial absorbent.[1]
 - Collect: Carefully place the absorbed material into a suitable, closed container for disposal.[1][4][5]
 - Decontaminate: Clean the spill area thoroughly.
- Disposal:

- Dispose of **4-Butylaniline** waste in accordance with all applicable federal, state, and local environmental regulations.
- Waste materials should be placed in a designated, labeled, and sealed container.
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.

Below is a workflow diagram illustrating the immediate actions to take in the event of a **4-Butylaniline** spill.



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Workflow for responding to a **4-Butylaniline** spill.

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